

# An In-depth Technical Guide to Ethylene Trithiocarbonate: Chemical Properties and Structure

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## Compound of Interest

Compound Name: *Ethylene trithiocarbonate*

Cat. No.: *B145673*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structural features of **ethylene trithiocarbonate** (1,3-dithiolane-2-thione). The information is curated for professionals in research and development, with a focus on data-driven insights and practical experimental context.

## Chemical Identity and Properties

**Ethylene trithiocarbonate** is an organosulfur compound with the chemical formula  $C_3H_4S_3$ .<sup>[1]</sup> <sup>[2]</sup> It is a yellow, low-melting solid that is soluble in many organic solvents.<sup>[3]</sup> This compound serves as a key intermediate in the synthesis of various organic molecules, most notably tetrathiafulvalene (TTF) and its derivatives, which are of significant interest in materials science and molecular electronics.<sup>[2][4]</sup>

Table 1: Quantitative Chemical and Physical Properties of **Ethylene Trithiocarbonate**

Property	Value	Reference(s)
Molecular Formula	C <sub>3</sub> H <sub>4</sub> S <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	136.26 g/mol	<a href="#">[1]</a>
Melting Point	34-36 °C	<a href="#">[3]</a>
Boiling Point	307 °C at 760 mmHg	<a href="#">[3]</a>
Density	1.47 g/cm <sup>3</sup>	<a href="#">[3]</a>
Appearance	Yellow low melting solid	<a href="#">[3]</a>
Vapor Pressure	0.00135 mmHg at 25°C	<a href="#">[3]</a>
Flash Point	139.5 °C	<a href="#">[3]</a>
Refractive Index	1.732	<a href="#">[3]</a>
LogP	1.75130	<a href="#">[3]</a>
Storage Temperature	2-8°C	<a href="#">[3]</a>
CAS Number	822-38-8	<a href="#">[1]</a> <a href="#">[2]</a>

## Molecular Structure

While a detailed crystal structure from X-ray diffraction studies is not readily available in the public domain, the molecular structure of **ethylene trithiocarbonate** consists of a five-membered dithiolane ring with a thione group attached to the carbon atom positioned between the two sulfur atoms. The molecule is expected to have a planar or near-planar ring conformation.

The diagram below illustrates the molecular structure of **ethylene trithiocarbonate** with atom numbering.

**Figure 1:** Molecular structure of **ethylene trithiocarbonate**.

## Experimental Protocols

**Ethylene trithiocarbonate** can be synthesized through several routes. A common laboratory preparation involves the reaction of an alkali metal trithiocarbonate with 1,2-dibromoethane or

1,2-dichloroethane.[\[3\]](#) Another method is the one-pot reaction of ethylene carbonate with carbon disulfide.[\[5\]](#)[\[6\]](#)

#### Protocol: Synthesis from Sodium Trithiocarbonate and 1,2-Dichloroethane

This protocol is adapted from a general procedure for the synthesis of trithiocarbonates.

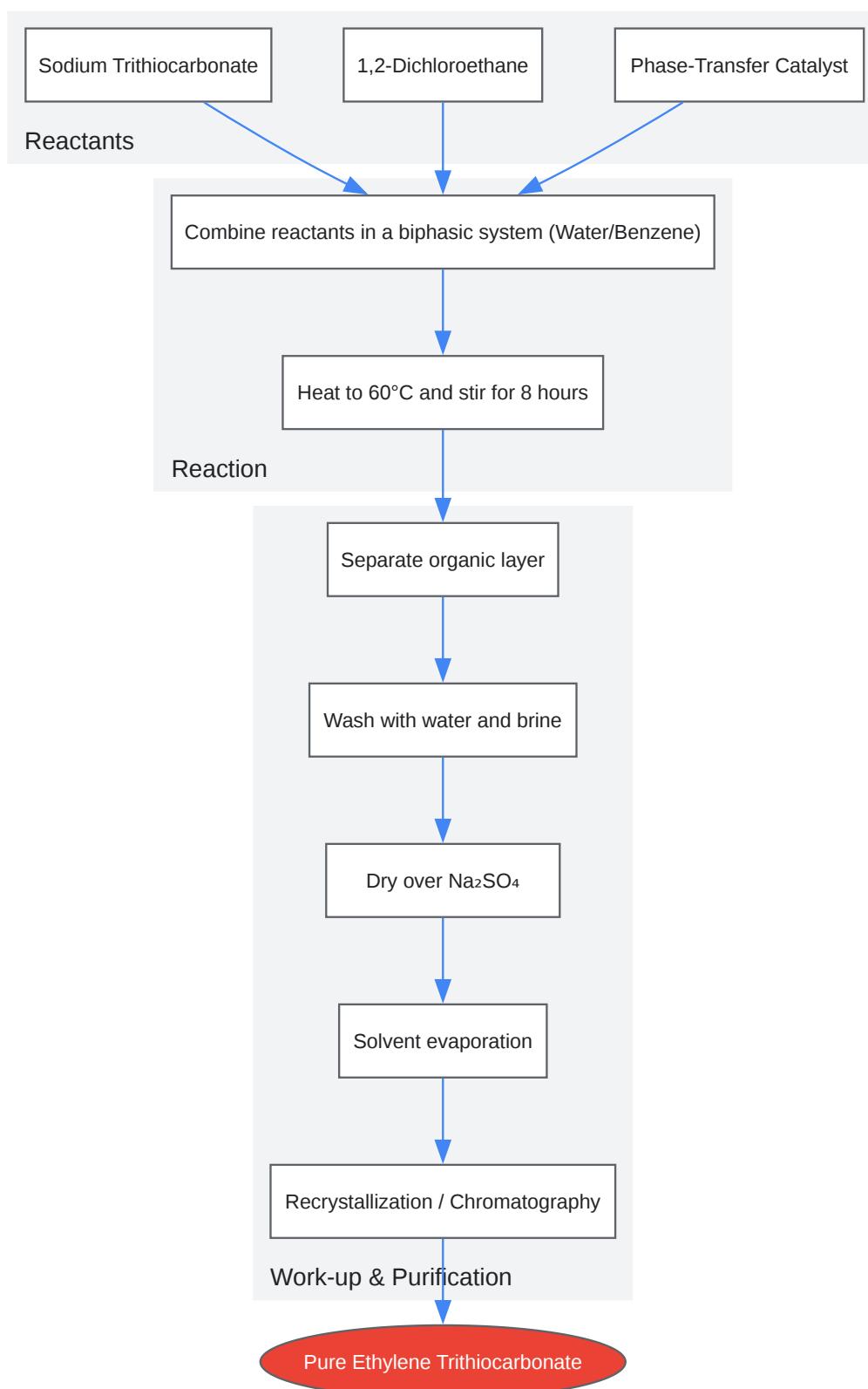
#### Materials:

- Sodium sulfide nonahydrate ( $\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$ )
- Carbon disulfide ( $\text{CS}_2$ )
- 1,2-Dichloroethane
- Phase-transfer catalyst (e.g., Aliquat 336)
- Benzene
- Water

#### Procedure:

- Prepare an aqueous solution of sodium trithiocarbonate by reacting sodium sulfide with carbon disulfide.
- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine the aqueous sodium trithiocarbonate solution with a solution of 1,2-dichloroethane in benzene.
- Add a catalytic amount of a phase-transfer catalyst, such as Aliquat 336.
- Heat the biphasic mixture to 60°C and stir vigorously for 8 hours.
- After the reaction is complete, cool the mixture to room temperature and separate the organic layer.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate.

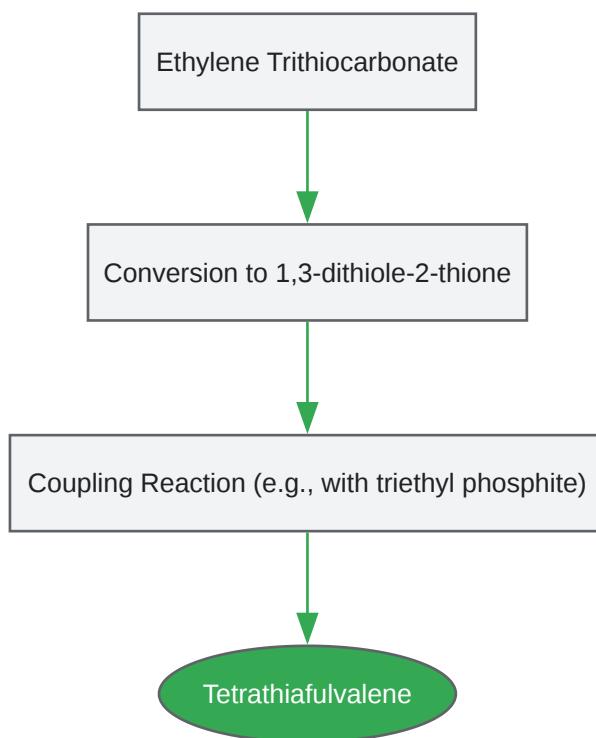
- Remove the solvent under reduced pressure to yield the crude product.
- Purify the crude product by recrystallization or column chromatography to obtain pure **ethylene trithiocarbonate**.

[Click to download full resolution via product page](#)**Figure 2:** Experimental workflow for the synthesis of **ethylene trithiocarbonate**.

## Reactivity and Applications

**Ethylene trithiocarbonate** is a versatile intermediate in organic synthesis. Its primary applications include the synthesis of tetrathiafulvalene (TTF) and its use as a chain transfer agent in Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization.

**Ethylene trithiocarbonate** is a precursor for the synthesis of 1,3-dithiolium salts, which can then be coupled to form TTF.



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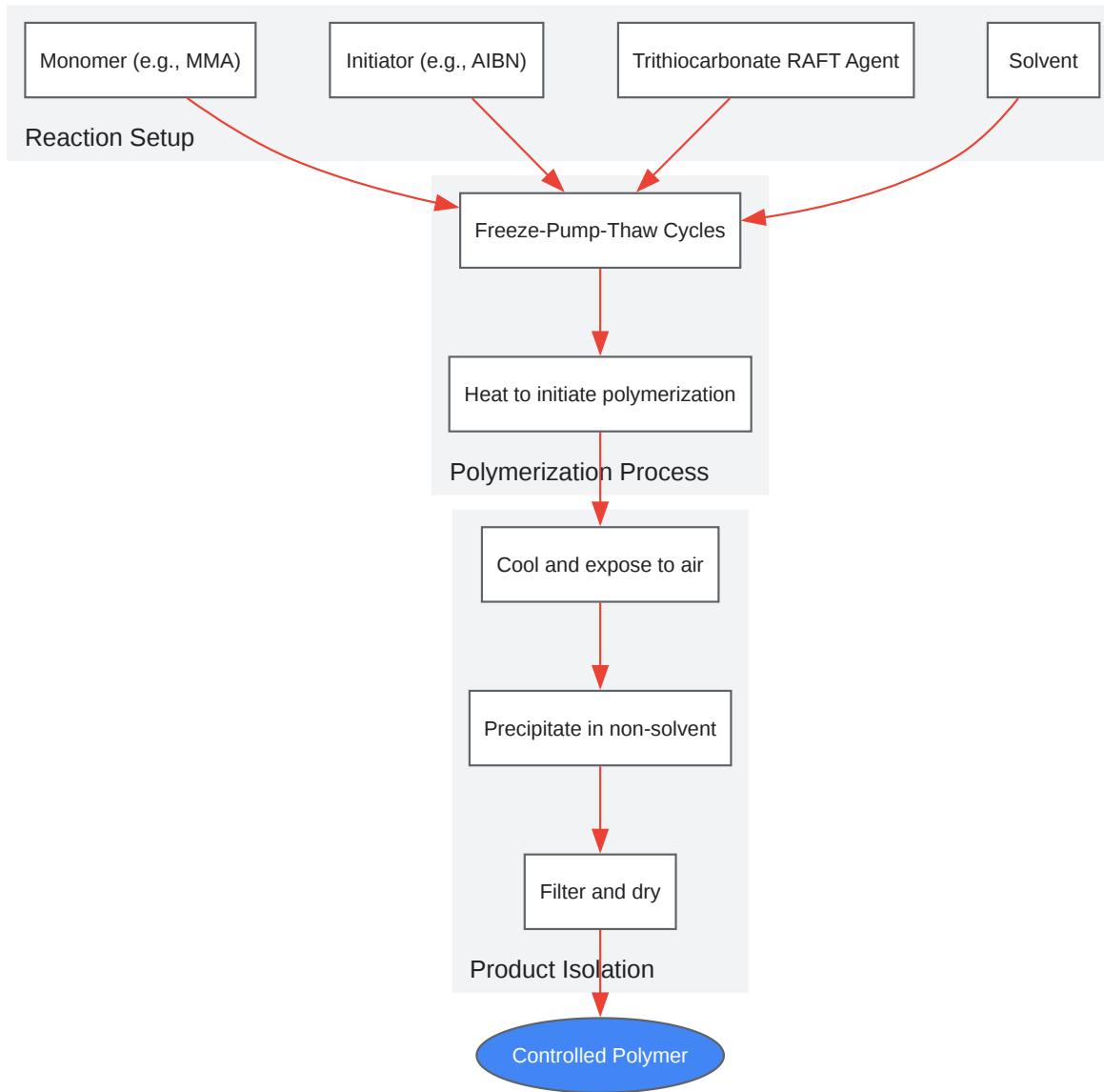
**Figure 3:** Simplified pathway for the synthesis of TTF from **ethylene trithiocarbonate**.

Trithiocarbonates are effective chain transfer agents in RAFT polymerization, a type of living radical polymerization that allows for the synthesis of polymers with controlled molecular weights and narrow polydispersities.

Experimental Workflow: RAFT Polymerization of Methyl Methacrylate (MMA)

This is a representative workflow for the use of a trithiocarbonate as a RAFT agent.

- Reaction Setup: In a Schlenk flask, the monomer (methyl methacrylate), a radical initiator (e.g., AIBN), the trithiocarbonate RAFT agent (**ethylene trithiocarbonate** or a derivative), and a solvent (e.g., toluene) are combined.
- Degassing: The reaction mixture is degassed by several freeze-pump-thaw cycles to remove oxygen, which can terminate the radical polymerization.
- Polymerization: The flask is placed in a preheated oil bath at a specific temperature (e.g., 60-80°C) to initiate polymerization. The reaction is allowed to proceed for a predetermined time to achieve the desired monomer conversion.
- Termination and Isolation: The polymerization is quenched by rapid cooling and exposure to air. The polymer is then precipitated in a non-solvent (e.g., cold methanol), filtered, and dried under vacuum.



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**Figure 4:** General experimental workflow for RAFT polymerization using a trithiocarbonate.

## Biological Activity and Signaling Pathways

Extensive literature searches did not reveal any direct involvement of **ethylene trithiocarbonate** in specific biological signaling pathways. The well-documented ethylene signaling pathway in plants is initiated by ethylene gas itself, not by **ethylene trithiocarbonate**. [2][7][8][9][10] While carbon disulfide can react with biological thiols to form trithiocarbonates, this is a general chemical reaction and does not imply a specific signaling role for **ethylene trithiocarbonate**. Therefore, at present, there are no known signaling pathways associated with this compound to be described. Its relevance to drug development professionals may lie in its use as a synthetic intermediate for creating more complex molecules with potential biological activity.

## Safety Information

**Ethylene trithiocarbonate** should be handled with appropriate safety precautions in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal.

This guide provides a foundational understanding of **ethylene trithiocarbonate** for researchers and professionals. The provided data and protocols are intended to be a starting point for further investigation and application in a laboratory setting.

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